

Global Registration Status of Propisochlor: A Technical Overview

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Compound of Interest

Compound Name: *Propisochlor*

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An In-depth Guide for Researchers and Drug Development Professionals

Propisochlor, a chloroacetamide herbicide, is utilized in various agricultural regions globally for the pre-emergence control of annual grasses and some broadleaf weeds. Its registration status, however, varies significantly across different countries, reflecting diverse regulatory landscapes and environmental and health assessments. This technical guide provides a comprehensive overview of the current registration status of **propisochlor** in key markets, supported by available scientific data on its properties and toxicological profile.

Regional Registration Summary

The approval and authorization for the use of **propisochlor** are governed by national or regional regulatory bodies. The following table summarizes the available information on its registration status in several key agricultural markets.

Country/Region	Registration Status	Regulatory Body
European Union	Not Approved	European Commission
Slovenia	Approved	Ministry of Agriculture, Forestry and Food
Slovakia	Approved	Central Controlling and Testing Institute in Agriculture
China	Approved	Institute for the Control of Agrochemicals, Ministry of Agriculture (ICAMA)
Australia	Not Registered	Australian Pesticides and Veterinary Medicines Authority (APVMA)
United States	Not Registered	Environmental Protection Agency (EPA)
Canada	Not Registered	Pest Management Regulatory Agency (PMRA)
Brazil	Not Registered	Agência Nacional de Vigilância Sanitária (ANVISA)

Detailed Registration Analysis

European Union

According to the European Commission's pesticides database, **propisochlor** is not approved for use within the European Union under Regulation (EC) No 1107/2009.[1] This decision impacts the placement of **propisochlor**-containing products on the market across the EU.

However, individual member states may have specific regulations. The AERU database indicates that **propisochlor** has been approved in Slovenia and Slovakia through mutual recognition or national regulations.[2] A 2019 list of registered plant protection products in Slovakia includes **propisochlor**. [3] Further investigation into the national databases of these

countries is required to confirm the current and specific details of these registrations. There are also indications of **propisochlor** being used in Russia.^[2]

China

Propisochlor is registered for use in China. The China Pesticide Information Network, maintained by the Institute for the Control of Agrochemicals, Ministry of Agriculture (ICAMA), lists several pesticide products containing **propisochlor**. A 2016 notification from China's ICAMA included a product with **propisochlor** proposed for full registration.

Australia

A search of the Australian Pesticides and Veterinary Medicines Authority (APVMA) PubCRIS database indicates that there are currently no registered products containing **propisochlor** in Australia.

United States

Based on a search of the U.S. Environmental Protection Agency's (EPA) Pesticide Product and Label System (PPLS), there are no pesticide products containing **propisochlor** registered for use in the United States.^[4]

Canada

A search of Health Canada's Pest Management Regulatory Agency (PMRA) pesticide label database reveals no registered products containing **propisochlor** for use in Canada.^{[5][6][7]}

Brazil

A search of the Agência Nacional de Vigilância Sanitária (ANVISA) databases indicates that **propisochlor** is not currently registered as an active ingredient in pesticide products in Brazil.

Physicochemical and Toxicological Data

A comprehensive understanding of a pesticide's properties is crucial for its regulatory assessment. The following tables summarize key quantitative data for **propisochlor**.

Table 1: Physicochemical Properties of **Propisochlor**

Property	Value
Melting Point	21.6 °C[8]
Boiling Point	>243 °C[8]
Density	1.100 ± 0.06 g/cm ³ (Predicted)[8]
Water Solubility	184 mg/L (25 °C)
Vapor Pressure	1.1 × 10 ⁻³ Pa (20 °C)[9]

Table 2: Toxicological Data for **Propisochlor** (Rat)

Study Type	Endpoint	Value
Acute Oral Toxicity	LD50	3745.4 ± 511.9 mg/kg[10]
Chronic Oral Toxicity (2-year)	NOAEL	20 mg/kg[11]

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific findings. The following provides an overview of the protocols for key toxicological and environmental fate studies.

Acute Oral Toxicity Study in Rats (as per OECD 423)

An acute oral toxicity study for **propisochlor** in rats was conducted to determine the median lethal dose (LD50).

- Test System: Male white rats were used.
- Dosing: Single oral administrations of **propisochlor** were tested at doses of 2000, 3000, 5000, and 6000 mg/kg body weight.[10]
- Observations: Animals were observed for clinical signs of toxicity, including reduced motor activity, decreased food and water intake, trismus, ataxia, tremors, and convulsions.[10] Mortality was recorded over a 14-day period.

- Pathology: Gross necropsies were performed on all animals.
- Data Analysis: The LD50 was calculated using appropriate statistical methods. The study established an LD50 of 3745.4 ± 511.9 mg/kg for male rats.[10]

Chronic Toxicity and Carcinogenicity Study in Rats (2-Year)

A long-term study was performed to evaluate the chronic toxicity and carcinogenic potential of **propisochlor** in Wistar Han male rats.

- Test System: Wistar Han male rats.
- Dosing: **Propisochlor** (95% technical grade) was administered intragastrically at doses of 20 and 200 mg/kg of body weight for two years.[11]
- Observations: Animals were monitored for survival, life expectancy, tumor incidence, and general health. Body weight and clinical biochemistry parameters were assessed.
- Pathology: A full histopathological examination was conducted at the end of the study (104 weeks).
- Findings: At 200 mg/kg, there was evidence of hepatotoxicity. No carcinogenic effects were observed at the tested doses. The No-Observed-Adverse-Effect-Level (NOAEL) was determined to be 20 mg/kg.[11]

Environmental Fate: Aerobic and Anaerobic Transformation in Soil (OECD 307)

This study evaluates the rate and route of **propisochlor** degradation in soil under both aerobic and anaerobic conditions.

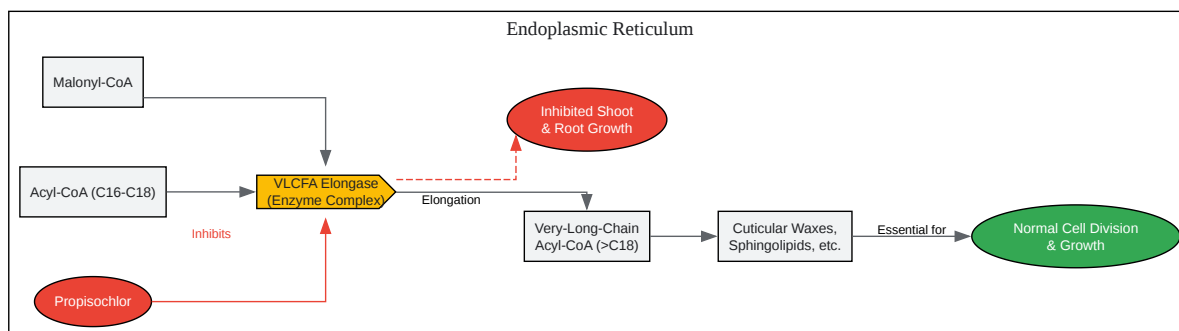
- Test System: Various soil types with different characteristics (e.g., organic carbon content, pH, texture) are used.
- Methodology: The test substance, typically radiolabelled, is applied to soil samples. The samples are incubated in the dark under controlled temperature and moisture conditions for

up to 120 days.[10][12] Volatile substances and CO₂ are trapped to assess mineralization.

- Analysis: At specific time intervals, soil samples are extracted and analyzed to determine the concentration of the parent compound and its transformation products.
- Endpoints: The study determines the degradation rate (DT50 and DT90 values) and identifies the degradation pathway of **propisochlor** in soil.

Mode of Action: Inhibition of Very-Long-Chain Fatty Acid Synthesis

Propisochlor's herbicidal activity stems from its ability to inhibit the synthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants.[2] This process is crucial for various cellular functions, including the formation of cuticular waxes and membrane components. The primary target of **propisochlor** is the elongase enzyme complex, which catalyzes the extension of fatty acid chains.



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Caption: **Propisochlor**'s mode of action via inhibition of VLCFA elongase.

The inhibition of VLCFA elongase by **propisochlor** disrupts the production of essential lipids, leading to a failure in proper cell division and ultimately causing the death of emerging weed seedlings.[13] Research on *Arabidopsis thaliana* has shown that different herbicides, including chloroacetanilides, exhibit differential sensitivity patterns against various VLCFA elongase enzymes.[8]

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Email: info@benchchem.com